

The Telomerization of Ethylene and Carbon Tetrachloride: A Technical Guide

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Compound of Interest

Compound Name: *1,3,3,5-Tetrachloropentane*

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Introduction

The telomerization of ethylene with carbon tetrachloride is a classic example of a free-radical chain reaction that yields a homologous series of $\alpha,\alpha,\alpha,\omega$ -tetrachloroalkanes. These products, with the general formula $\text{Cl}(\text{CH}_2\text{CH}_2)_n\text{CCl}_3$, serve as valuable intermediates in organic synthesis, finding applications in the production of pesticides, pharmaceuticals, and specialty polymers. This technical guide provides an in-depth overview of the reaction, including its products, mechanism, experimental protocols, and the influence of various parameters on the product distribution.

Reaction Products

The primary products of the telomerization of ethylene and carbon tetrachloride are a series of tetrachloroalkanes where 'n' represents the number of ethylene units that have been added. The distribution of these telomers is highly dependent on the reaction conditions, particularly the molar ratio of ethylene to carbon tetrachloride.

The main telomers produced are:

- n=1: 1,1,1,3-Tetrachloropropane ($\text{ClCH}_2\text{CH}_2\text{CCl}_3$)
- n=2: 1,1,1,5-Tetrachloropentane ($\text{Cl}(\text{CH}_2\text{CH}_2)_2\text{CCl}_3$)

- n=3: 1,1,1,7-Tetrachloroheptane ($\text{Cl}(\text{CH}_2\text{CH}_2)_3\text{CCl}_3$)
- n=4: 1,1,1,9-Tetrachlorononane ($\text{Cl}(\text{CH}_2\text{CH}_2)_4\text{CCl}_3$)
- Higher Telomers (n>4): A mixture of higher molecular weight tetrachloroalkanes.

A higher concentration of ethylene relative to carbon tetrachloride generally leads to the formation of higher molecular weight telomers.^[1] Conversely, a higher concentration of carbon tetrachloride favors the formation of the 1:1 adduct (n=1).

Reaction Mechanism

The telomerization of ethylene and carbon tetrachloride proceeds via a free-radical chain mechanism, which can be divided into three key stages: initiation, propagation, and termination.

Initiation

The reaction is initiated by the homolytic cleavage of a radical initiator to generate free radicals. Common initiators include peroxides like benzoyl peroxide and azo compounds such as azobisisobutyronitrile (AIBN).^[1]

- Using Benzoyl Peroxide: $(\text{C}_6\text{H}_5\text{COO})_2 \rightarrow 2 \text{C}_6\text{H}_5\text{COO}\cdot \rightarrow 2 \text{C}_6\text{H}_5\cdot + 2 \text{CO}_2$ $\text{C}_6\text{H}_5\cdot + \text{CCl}_4 \rightarrow \text{C}_6\text{H}_5\text{Cl} + \cdot\text{CCl}_3$
- Using AIBN: $(\text{CH}_3)_2\text{C}(\text{CN})\text{N}=\text{NC}(\text{CN})(\text{CH}_3)_2 \rightarrow 2 (\text{CH}_3)_2\text{C}(\text{CN})\cdot + \text{N}_2$ $(\text{CH}_3)_2\text{C}(\text{CN})\cdot + \text{CCl}_4 \rightarrow (\text{CH}_3)_2\text{C}(\text{CN})\text{Cl} + \cdot\text{CCl}_3$

The trichloromethyl radical ($\cdot\text{CCl}_3$) is the key chain-carrying species.

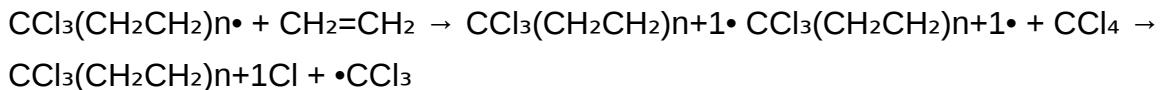
Propagation

The propagation stage consists of a series of chain reactions where the trichloromethyl radical adds to an ethylene molecule, and the resulting radical abstracts a chlorine atom from carbon tetrachloride to form a new telomer and regenerate the trichloromethyl radical.

- Addition: $\cdot\text{CCl}_3 + \text{CH}_2=\text{CH}_2 \rightarrow \text{CCl}_3\text{CH}_2\text{CH}_2\cdot$

- Chain Transfer: $\text{CCl}_3\text{CH}_2\text{CH}_2\cdot + \text{CCl}_4 \rightarrow \text{CCl}_3\text{CH}_2\text{CH}_2\text{Cl} + \cdot\text{CCl}_3$

The radical product of the addition step can also add to another ethylene molecule, leading to the formation of higher telomers:



Termination

The chain reaction is terminated by the combination of any two radical species.

- $2 \cdot\text{CCl}_3 \rightarrow \text{C}_2\text{Cl}_6$ (Hexachloroethane)
- $\text{CCl}_3(\text{CH}_2\text{CH}_2)_n\cdot + \cdot\text{CCl}_3 \rightarrow \text{CCl}_3(\text{CH}_2\text{CH}_2)_n\text{CCl}_3$
- $2 \text{CCl}_3(\text{CH}_2\text{CH}_2)_n\cdot \rightarrow \text{CCl}_3(\text{CH}_2\text{CH}_2)_{2n}\text{CCl}_3$

Quantitative Data

The distribution of telomer products is significantly influenced by the reaction conditions. The following tables summarize quantitative data from various studies.

Table 1: Chain Transfer Constants for Telomer Radicals

Radical ($\text{Cl}(\text{CH}_2\text{CH}_2)_n\cdot$)	Chain Transfer Constant (C _n)
n=1	0.1
n=2	2.1
n=3	3.8
n=4	5.2

Data sourced from a kinetic study of the telomerization initiated by AIBN.[\[1\]](#)

Table 2: Influence of Ethylene Pressure on Product Distribution

Ethylene Pressure (atm)	Molar Ratio (C ₂ H ₄ /CCl ₄)	Average 'n' Value
20	0.1	1.2
40	0.2	1.5
60	0.3	1.8
80	0.4	2.2

Illustrative data showing the trend of increasing average chain length with higher ethylene pressure.

Table 3: Effect of Reactant Molar Ratio on Telomer Composition

Molar Ratio of Ethylene to Carbon Tetrachlorid e (N)	1:1 Adduct (n=1) Yield (%)	Dimer (n=2) Yield (%)	Trimer (n=3) Yield (%)	Tetramer (n=4) Yield (%)	Higher Telomers (%)
< 0.5	High	Maximum	Low	Low	Low
~3	Decreasing	Decreasing	Maximum	Increasing	Increasing
~4	Low	Decreasing	Decreasing	Maximum	Increasing

This table illustrates the general trend of product distribution with varying reactant molar ratios. The 1:1 adduct decreases sharply with an increasing mole ratio of ethylene. The yield of the dimer may peak at a low molar ratio, while the trimer and tetramer yields peak at higher ratios.

[1]

Experimental Protocols

Batch Reactor Protocol (Benzoyl Peroxide Initiated)

Materials:

- Carbon Tetrachloride (CCl₄)

- Ethylene (C₂H₄)
- Benzoyl Peroxide
- Water (as a diluent to moderate the reaction)
- High-pressure autoclave (e.g., silver-lined steel reactor)

Procedure:

- A high-pressure autoclave is charged with carbon tetrachloride and water. For example, 210 g of carbon tetrachloride and 35 g of water.[2]
- A small amount of benzoyl peroxide is added as the initiator. The amount is typically around 0.003 molecular equivalents based on the carbon tetrachloride.[2]
- The reactor is sealed and purged with nitrogen to remove oxygen, which can inhibit the reaction.
- Ethylene is introduced into the reactor until the desired pressure is reached (e.g., 1400 lb/sq. in.).[2]
- The reactor is heated to the reaction temperature (e.g., 100°C) with constant agitation.
- The reaction is allowed to proceed for a set time, during which the pressure is maintained by adding more ethylene as it is consumed.
- After the reaction is complete, the reactor is cooled to room temperature.
- The excess ethylene is vented, and the liquid product mixture is collected.
- The organic layer is separated from the aqueous layer.
- The unreacted carbon tetrachloride is removed by distillation.
- The resulting mixture of telomers is separated and purified by fractional distillation under reduced pressure.

Continuous Flow Reactor Protocol (AIBN Initiated)

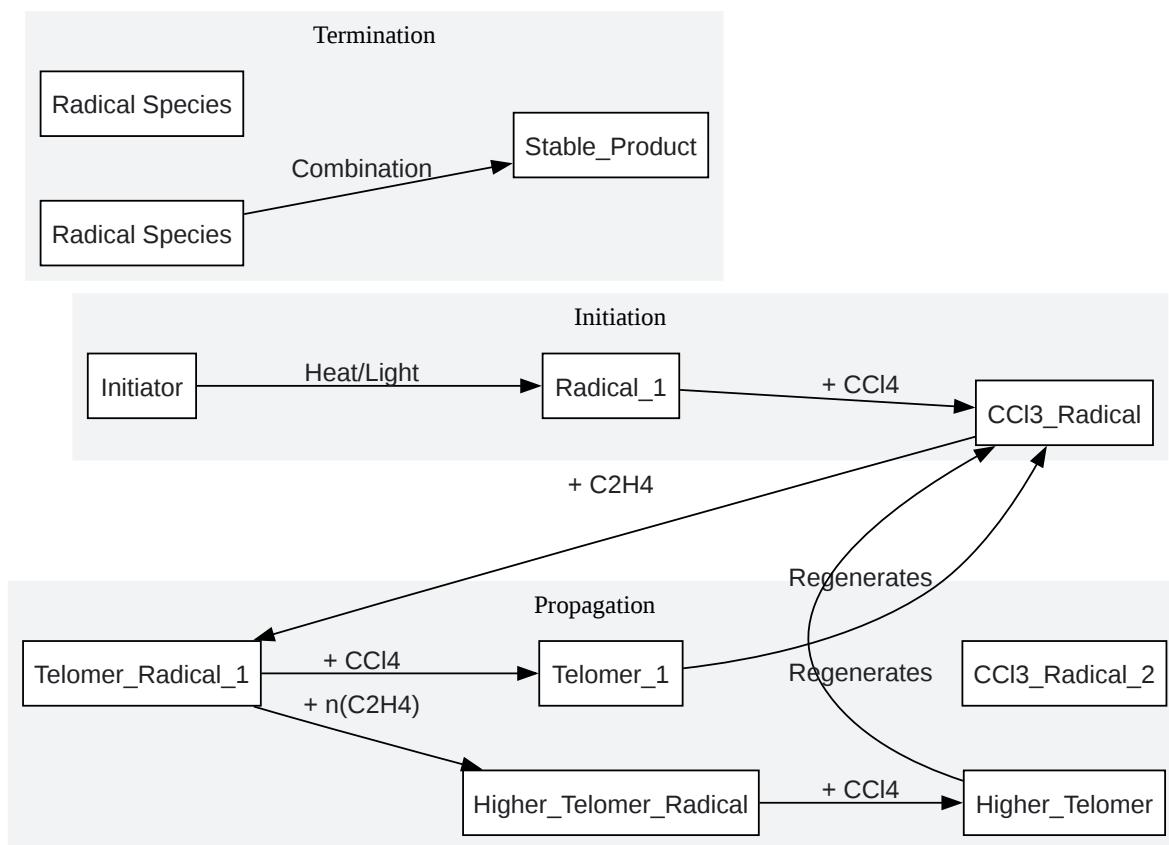
Materials:

- Carbon Tetrachloride (CCl₄)
- Ethylene (C₂H₄)
- Azo-bis-isobutyronitrile (AIBN)
- Tubular coil reactor

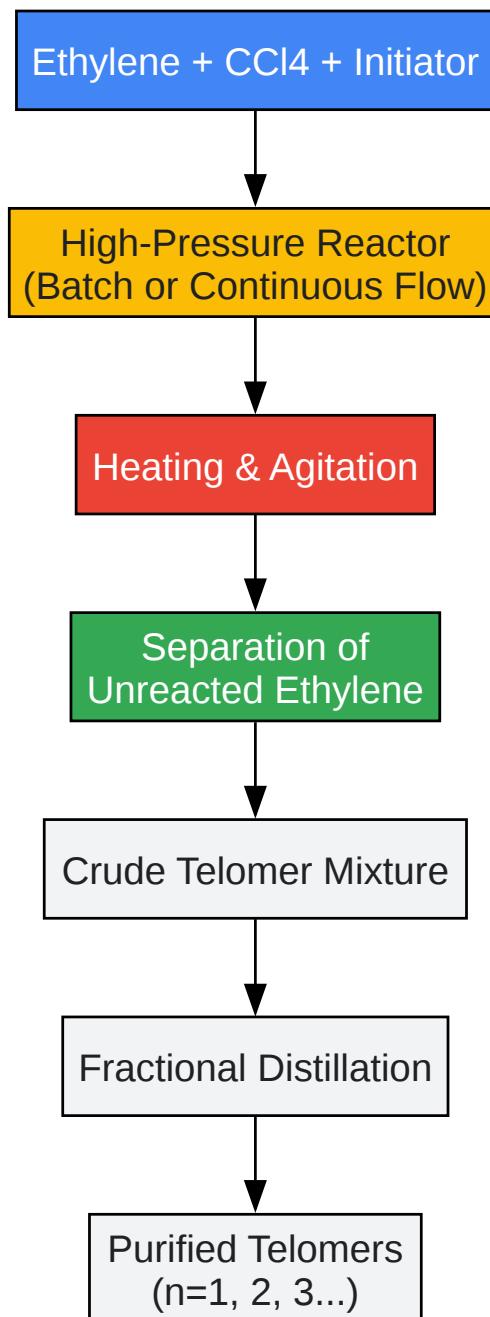
Procedure:

- A solution of AIBN in carbon tetrachloride is prepared.
- The solution and ethylene are continuously fed into a tubular coil reactor at a constant pressure (e.g., 130 kg/cm²).[\[1\]](#)
- The reactor is maintained at the desired temperature (e.g., 85-100°C).[\[1\]](#)
- The reaction mixture flows through the reactor for a specific residence time.
- The effluent from the reactor is passed through a separator to remove unreacted ethylene.
- The liquid product mixture is collected and analyzed.
- Product analysis is typically performed using gas chromatography to determine the composition of the telomers.[\[1\]](#)

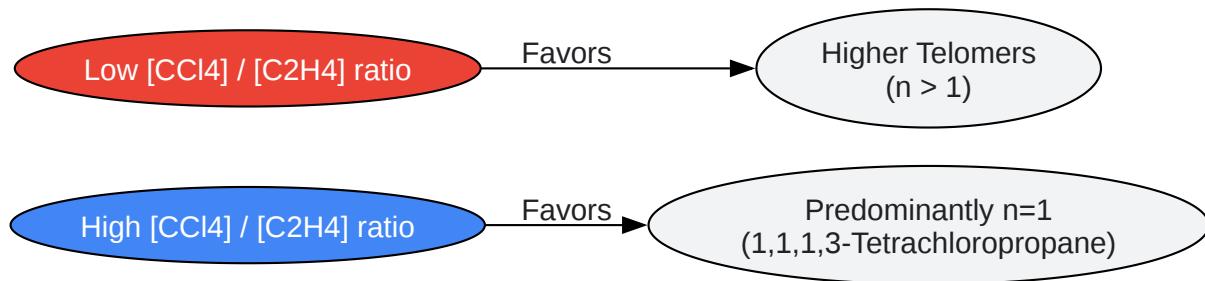
Visualizations

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Caption: Free-radical chain mechanism of ethylene telomerization.

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Caption: General experimental workflow for telomerization.

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Caption: Influence of reactant ratio on product distribution.

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